Topic: Structure-Activity Relationship of Pyrazolo[3,4-d]pyrimidine Kinase Inhibitors

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Compound of Interest

Compound Name:	*N-cyclohexyl-1-phenyl-1H-pyrazolo[3,4-d]pyrimidin-4-amine*
CAS No.:	*313225-39-7*
Cat. No.:	*B2513465*

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Abstract

The pyrazolo[3,4-d]pyrimidine scaffold has emerged as a "privileged" structure in medicinal chemistry, particularly for the development of protein kinase inhibitors. Its intrinsic ability to act as a bioisostere of adenine allows it to form key hydrogen bonding interactions with the hinge region of the ATP-binding site in a multitude of kinases.[1][2][3][4] This guide provides a detailed exploration of the structure-activity relationships (SAR) that govern the potency, selectivity, and drug-like properties of this important class of inhibitors. We will dissect the scaffold position-by-position, analyze the impact of various substituents, and review case studies of inhibitors targeting critical oncogenic kinases such as Src, EGFR, and CDKs. Furthermore, this guide includes detailed experimental protocols and visual diagrams to provide a comprehensive resource for researchers in the field of kinase inhibitor drug discovery.

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The Pyrazolo[3,4-d]pyrimidine Core: A Foundation for Kinase Inhibition

Protein kinases, by catalyzing the phosphorylation of substrate proteins, play a central role in cellular signaling.[5] Their dysregulation is a hallmark of numerous diseases, most notably cancer, making them prime targets for therapeutic intervention.[2][5] The development of small molecule kinase inhibitors that compete with the endogenous ligand, adenosine triphosphate (ATP), has been a highly successful strategy.

The pyrazolo[3,4-d]pyrimidine scaffold is a fused heterocyclic system that is a structural bioisostere of the purine ring of adenine.[1][5][6] This mimicry is the cornerstone of its success, enabling it to engage with the highly conserved "hinge" region of the kinase active site, which serves as an anchor point for ATP.[1][4] The first pyrazolo[3,4-d]pyrimidine kinase inhibitors, PP1 and PP2, were identified in 1996 as inhibitors of the Src family of non-receptor tyrosine kinases.[1][3] Since then, this scaffold has formed the basis of numerous clinical candidates and approved drugs, including the BTK inhibitor Ibrutinib.[1]

To understand the SAR of this class, it is essential to visualize the core structure and the key positions for substitution.

Caption: Core Pyrazolo[3,4-d]pyrimidine scaffold with key substitution points.

Dissecting the Structure-Activity Relationship (SAR)

The versatility of the pyrazolo[3,4-d]pyrimidine scaffold arises from the distinct roles each substitution position plays in defining kinase affinity and selectivity. Modifications at the N-1, C-3, C-4, and C-6 positions allow chemists to fine-tune the inhibitor's properties to target specific kinases.

The C-4 Position: The Hinge-Binding Anchor

The C-4 position is arguably the most critical for achieving potent kinase inhibition. Substituents at this position are directed towards the ATP hinge region.

- The Anilino Moiety: An amino-linked phenyl ring (anilino) at C-4 is a recurring motif in potent inhibitors of tyrosine kinases like Src and EGFR.[7][8] This group is crucial for forming one or

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more hydrogen bonds with the backbone amide and carbonyl groups of the hinge residues (e.g., Met793 in EGFR, Leu83 in CDK2).[2][9]

- Substitution on the Anilino Ring: The potency and selectivity can be further modulated by substituting the anilino phenyl ring. For EGFR inhibitors, small hydrophobic groups or halogens at the meta- and para-positions often enhance activity by occupying a nearby hydrophobic pocket.[9][10] For Src inhibitors, bulky or polar groups are generally less tolerated, though specific substitutions can confer selectivity.[7]

The N-1 Position: The Solvent-Front Gateway

The N-1 position typically points towards the solvent-exposed region of the ATP binding site. This provides a valuable opportunity to improve physicochemical properties without disrupting core binding interactions.

- Improving Solubility and Permeability: Introducing polar or flexible solubilizing groups at N-1 can significantly enhance aqueous solubility and cell permeability, which are critical for bioavailability.[1] For example, chains containing groups like N-methyl piperazine have been used in prodrug strategies to improve the solubility of Src inhibitors.[1]

- Exploring Deeper Pockets: In some kinases, the N-1 substituent can extend into adjacent pockets. Large, hydrophobic groups can sometimes increase potency but may also lead to off-target effects. The choice of substituent is a balance between optimizing potency and maintaining a favorable drug-like profile.

The C-6 Position: Modulating Selectivity

The C-6 position projects into a less conserved region of the ATP pocket, making it a key handle for tuning kinase selectivity.

- Small Alkyl/Thioalkyl Groups: Small, hydrophobic groups like methylthio or ethylthio are often well-tolerated and can contribute to overall potency through van der Waals interactions.[7]

- Targeting Specific Sub-pockets: In CDK2 inhibitors, a thiophenethyl group at the C-6 position was found to be essential for anticancer potency.[1] For other kinases, larger aromatic or heterocyclic systems can be introduced to exploit unique features of the target kinase, thereby differentiating it from closely related family members.

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The C-3 Position: Fine-Tuning and Vector for Covalent Warheads

The C-3 position is often less explored but can be used to fine-tune activity or introduce specific functionalities.

- Small Substituents: Small alkyl or aryl groups at C-3 can influence the electronic properties of the heterocyclic core and make minor contributions to binding affinity.
- Covalent Inhibition: For irreversible inhibitors like Ibrutinib (which targets BTK), the C-4 position is occupied by a phenoxy group, while the acrylamide "warhead" responsible for covalent bond formation with a cysteine residue is attached to a piperidine ring linked to the N-1 position.[1] While not directly on the C-3 position in this case, the general principle of using a substituent to introduce a reactive moiety for covalent inhibition is a powerful strategy that can be adapted to different positions depending on the target kinase's active site topology.

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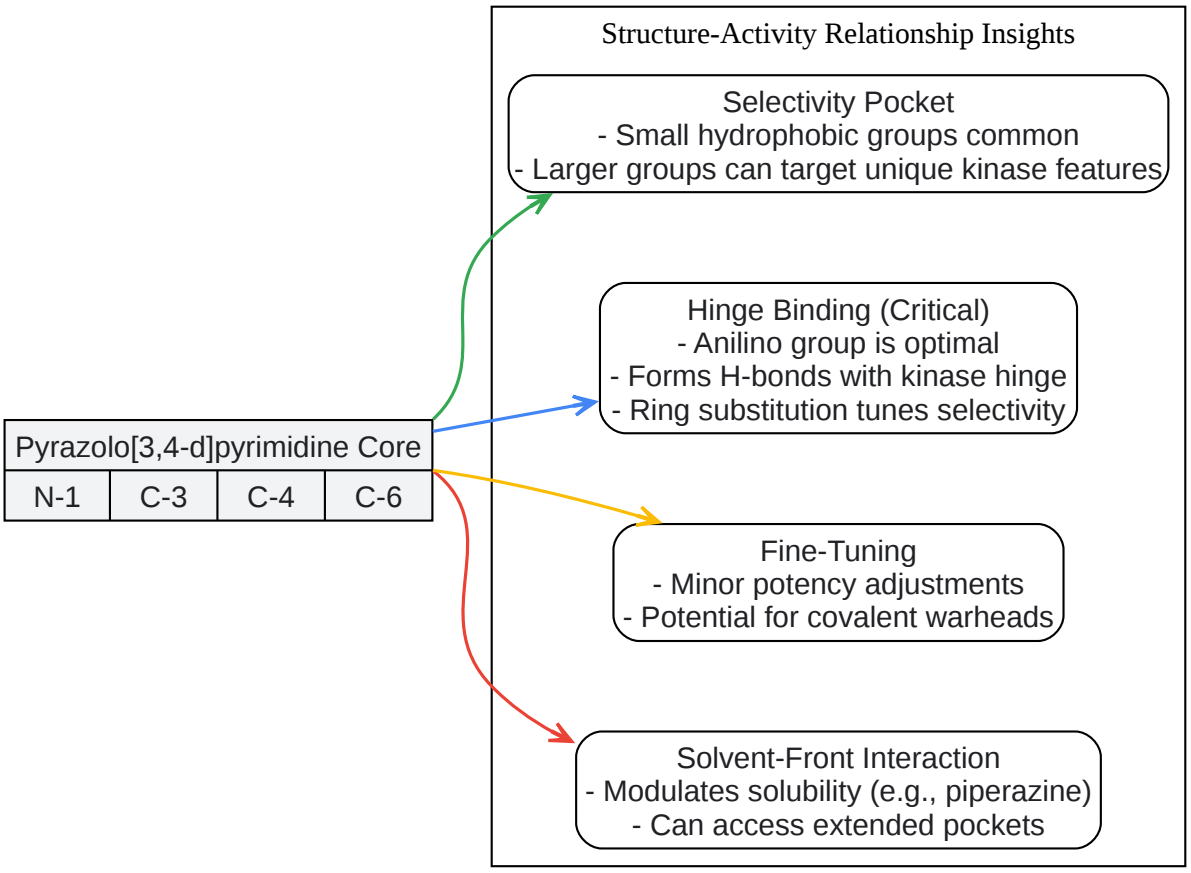

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Caption: Key SAR insights for the Pyrazolo[3,4-d]pyrimidine scaffold.

SAR Case Study: Targeting Src Family Kinases

Src, a non-receptor tyrosine kinase, is frequently hyperactivated in various cancers, making it an attractive therapeutic target.[7][11] Pyrazolo[3,4-d]pyrimidines have been extensively developed as Src inhibitors.

A study by Schenone et al. provides excellent insights into the SAR of this class.[7] Starting with lead compounds, they synthesized a library of derivatives to probe the effects of substitutions at N-1, C-4, and C-6.[7]

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Table 1: SAR of Pyrazolo[3,4-d]pyrimidines as Src Inhibitors

Compound ID	N-1 Substituent	C-4 Substituent	C-6 Substituent	Src K_i (μM)
1a (SI83)	2-chloro-2-phenylethyl	3-chloro-4-hydroxyanilino	H	0.057
2a (SI388)	2-chloro-2-phenylethyl	3,4-dichloroanilino	-S-CH_3	0.015
2c	2-chloro-2-phenylethyl	anilino	-S-CH_2CH_3	0.045
2d	2-chloro-2-phenylethyl	3-chloroanilino	-S-$CH(CH_3)_2$	0.055
2k	2-chloro-2-phenylethyl	anilino	2-morpholinoethyl	> 100

Data synthesized from Schenone et al., 2020.[7]

From this data, several key conclusions can be drawn:

- C-4 Dominance: The presence of a substituted anilino ring at C-4 is consistently found in the most potent compounds. Compound 2a, with a 3,4-dichloroanilino group, demonstrated the highest potency (K_i = 15 nM).[7]
- C-6 Sensitivity: A small alkylthio group at C-6, such as methylthio (-S-CH_3) or ethylthio (-S-CH_2CH_3), is favorable for activity. However, introducing a bulky, polar group like 2-morpholinoethyl (compound 2k) completely abolishes inhibitory activity, highlighting the steric and electronic constraints of this pocket.[7]
- N-1 Tolerance: The 2-chloro-2-phenylethyl group at N-1 is well-tolerated across the series, indicating its role as a suitable scaffold anchor pointing towards the solvent front.

Experimental Protocols for SAR Evaluation

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A robust SAR campaign relies on validated, reproducible experimental methods. Below are foundational protocols for assessing kinase inhibition and cellular activity.

Protocol: In Vitro Kinase Inhibition Assay (ADP-Glo™ Kinase Assay)

This protocol describes a luminescent ADP detection assay to measure kinase activity, a common method for determining IC_{50} values.

Rationale: The amount of ADP produced is directly proportional to kinase activity. The inhibitor's potency is determined by measuring the reduction in ADP formation.

Step-by-Step Methodology:

- Reagent Preparation: Prepare kinase buffer (e.g., 40 mM Tris, pH 7.5, 20 mM $MgCl_2$, 0.1 mg/mL BSA). Prepare ATP and substrate peptide solutions in kinase buffer. Dilute the kinase enzyme to the desired concentration.
- Compound Plating: Serially dilute the pyrazolo[3,4-d]pyrimidine inhibitors in DMSO. Dispense 1 µL of each dilution into a 384-well plate. Include DMSO-only (negative control) and a known potent inhibitor (positive control) wells.
- Kinase Reaction: Add 5 µL of the kinase/peptide substrate mix to each well. Add 5 µL of the ATP solution to initiate the reaction. The final reaction volume is typically 11 µL.
- Incubation: Shake the plate gently and incubate at room temperature for 60 minutes. The incubation time is optimized based on the specific kinase's turnover rate.
- Reaction Termination & ADP Detection: Add 5 µL of ADP-Glo™ Reagent to each well to terminate the kinase reaction and deplete the remaining ATP. Incubate for 40 minutes at room temperature.
- Luminescence Generation: Add 10 µL of Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal via a coupled luciferase reaction. Incubate for 30 minutes.
- Data Acquisition: Read the luminescence on a plate reader.

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- Data Analysis: Normalize the data to controls. Plot the percent inhibition versus the log of inhibitor concentration and fit the data to a four-parameter dose-response curve to calculate the IC_{50} value.

Protocol: Cell-Based Antiproliferative Assay (MTS Assay)

This protocol measures the metabolic activity of cells as an indicator of cell viability and proliferation after treatment with an inhibitor.

Rationale: Viable, proliferating cells reduce the MTS tetrazolium compound into a colored formazan product. A decrease in color formation indicates reduced cell viability, either through cytotoxic or cytostatic effects.[11]

Step-by-Step Methodology:

- Cell Seeding: Culture cancer cells (e.g., Daoy medulloblastoma cells) under standard conditions.[11] Trypsinize and count the cells. Seed the cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of media. Incubate for 24 hours to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the pyrazolo[3,4-d]pyrimidine inhibitors in culture media from DMSO stocks. The final DMSO concentration should be kept constant and low (<0.5%).
- Incubation: Remove the old media from the cells and add 100 µL of the media containing the test compounds. Incubate the plate for 72 hours at 37°C in a 5% CO_2 incubator.
- MTS Reagent Addition: Add 20 µL of CellTiter 96® AQueous One Solution Reagent (MTS) to each well.
- Color Development: Incubate the plate for 1-4 hours at 37°C. The incubation time depends on the metabolic rate of the cell line.
- Data Acquisition: Measure the absorbance of the formazan product at 490 nm using a microplate reader.

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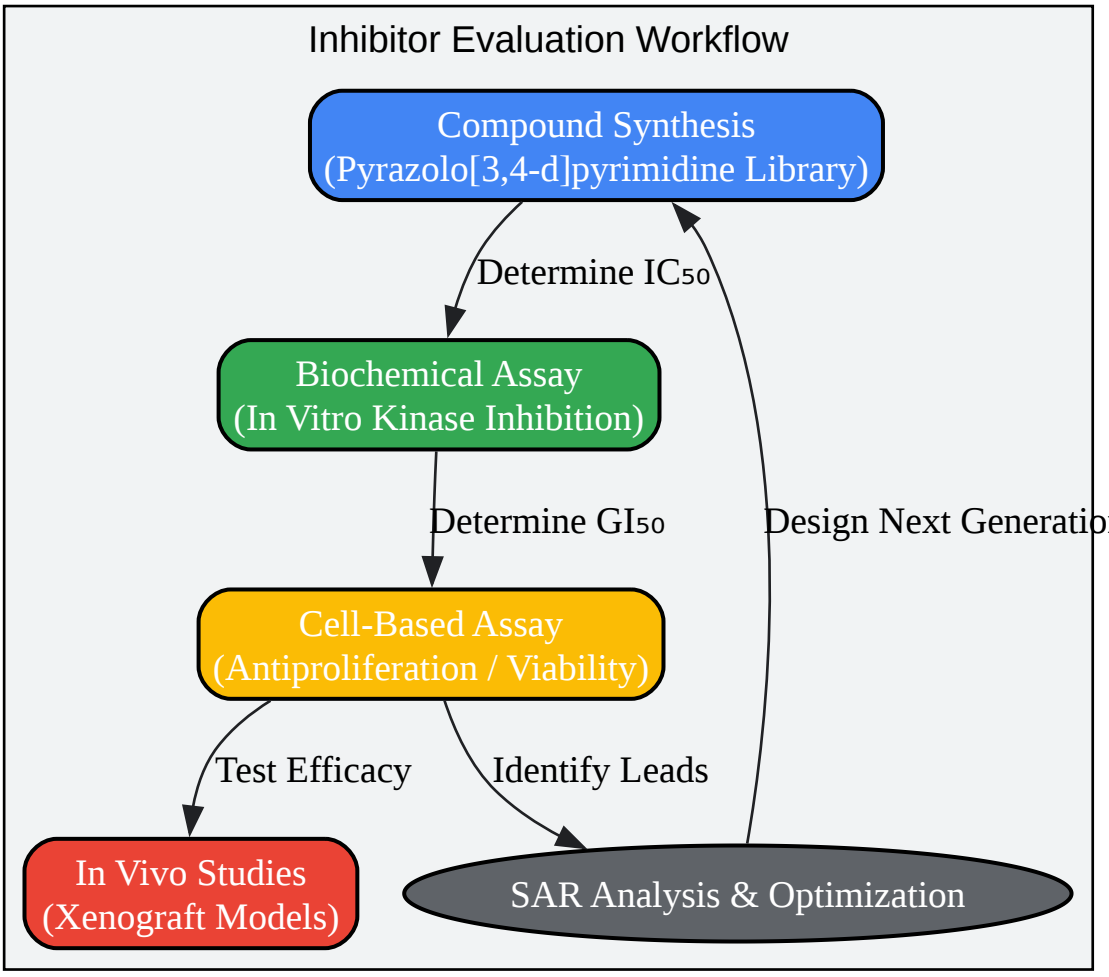
- Data Analysis: Calculate the percentage of cell growth inhibition relative to DMSO-treated control cells. Plot the results and determine the GI_{50} (concentration for 50% growth inhibition) value.



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Caption: A typical workflow for the evaluation of kinase inhibitors.

Conclusion and Future Perspectives

The pyrazolo[3,4-d]pyrimidine scaffold is a remarkably versatile and robust platform for the design of potent and selective kinase inhibitors. The well-defined roles of its substitution points—C-4 for hinge binding, N-1 for physicochemical properties, and C-6 for selectivity—provide a clear roadmap for medicinal chemists. The extensive body of research has demonstrated that

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careful manipulation of these positions can yield inhibitors targeting a wide array of kinases implicated in cancer and other diseases.[1][5]

Future efforts will likely focus on several key areas:

- Targeting Kinase Mutants: Developing inhibitors that are active against drug-resistant kinase mutants remains a significant challenge.
- Improving Selectivity: Designing next-generation compounds with superior selectivity profiles will help minimize off-target toxicities. This can be achieved by exploiting subtle structural differences in the C-6 pocket or by designing allosteric inhibitors.
- Exploring New Modalities: The scaffold can be adapted for developing novel inhibitor types, such as covalent inhibitors targeting non-cysteine residues or proteolysis-targeting chimeras (PROTACs) that induce targeted protein degradation.

By integrating rational design, combinatorial synthesis, and robust biological evaluation, the pyrazolo[3,4-d]pyrimidine core will undoubtedly continue to be a source of impactful clinical candidates for years to come.

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